

Amethopterin-d3: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Amethopterin-d3

Cat. No.: B1355529

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Introduction

Amethopterin, also known as Methotrexate, is a cornerstone of chemotherapy and immunosuppressive treatments. Its deuterated analogue, **Amethopterin-d3** (Methotrexate-d3), serves as an invaluable tool in pharmacokinetic and metabolic studies, primarily as an internal standard for quantitative analysis by mass spectrometry.^{[1][2]} This technical guide provides an in-depth overview of **Amethopterin-d3**, focusing on supplier information, quality specifications, and its application in research, tailored for scientists and professionals in drug development.

Supplier and Quality Landscape

The procurement of high-quality **Amethopterin-d3** is critical for the accuracy and reproducibility of experimental results. Several reputable suppliers offer this compound, often with detailed specifications available upon request. While batch-specific Certificates of Analysis (CoA) should always be consulted for precise data, the following table summarizes typical quality attributes offered by various suppliers.

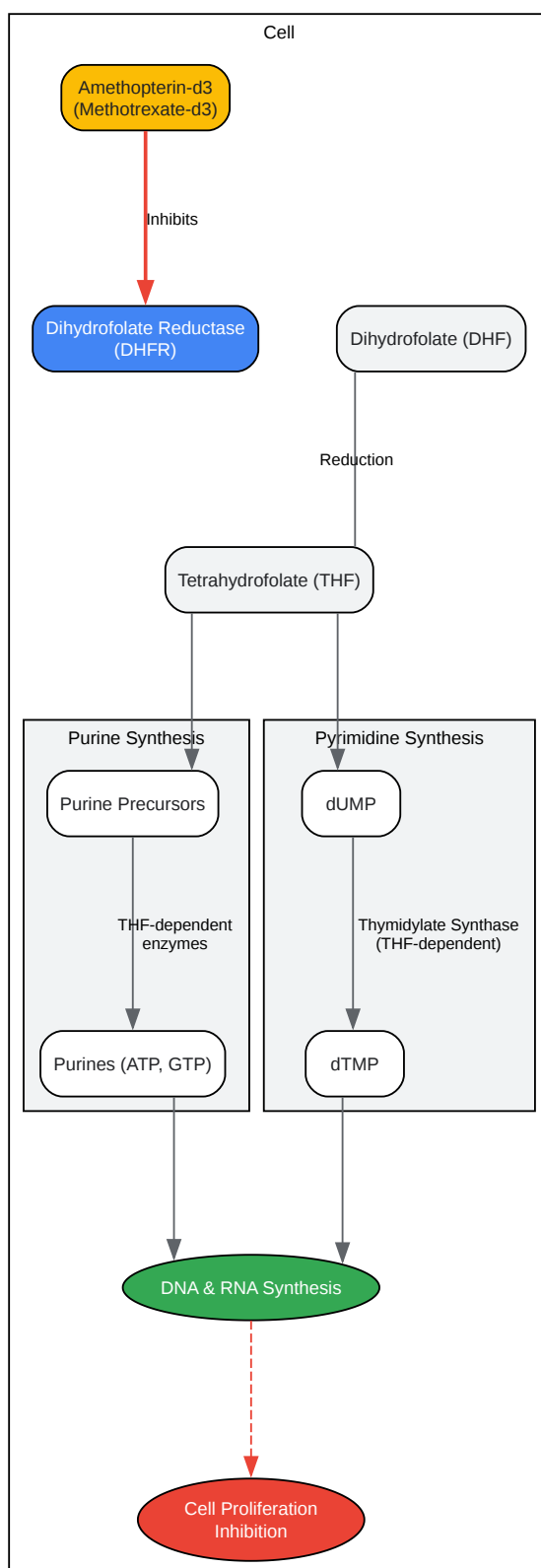
Table 1: Representative Quality Specifications for **Amethopterin-d3** from Various Suppliers

| Supplier | Catalog Number (Example) | Purity (Typical) | Isotopic Enrichment (Typical) | Formulation | Analytical Methods Provided |
|--------------------------|--------------------------|-------------------------------|---|-------------|--|
| Cayman Chemical | 22378 | ≥99% (deuterated forms d1-d3) | Information available upon request | Solid | Product Insert, Safety Data Sheet |
| MedChemExpress | HY-121151S | >98% | Information available upon request | Solid | Data Sheet, Handling Instructions |
| LGC Standards | TRC-M260667 | Technical Grade | Information available upon request | Neat | Certificate of Analysis, Safety Data Sheet |
| United States Biological | M3101-02 | Highly Purified | Information available upon request in CoA | Solid | Proton NMR, Mass Spectrometry, TLC |

Note: The information in this table is representative and may not reflect the exact specifications of a particular batch. Researchers are strongly advised to request and review the batch-specific Certificate of Analysis from the supplier before use.

Mechanism of Action: Dihydrofolate Reductase Inhibition and Nucleotide Synthesis

Amethopterin exerts its biological effects by acting as a potent inhibitor of dihydrofolate reductase (DHFR), a key enzyme in folate metabolism.^{[3][4]} By blocking DHFR, Amethopterin prevents the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF). THF and its derivatives are essential cofactors for the synthesis of purine and pyrimidine nucleotides, which are the building blocks of DNA and RNA.^{[3][5][6]} The disruption of nucleotide synthesis ultimately inhibits cell proliferation, a mechanism central to its efficacy in treating cancer and inflammatory diseases.^{[3][5]}



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Mechanism of **Amethopterin-d3** Action

Experimental Protocols: Quality Control and Application

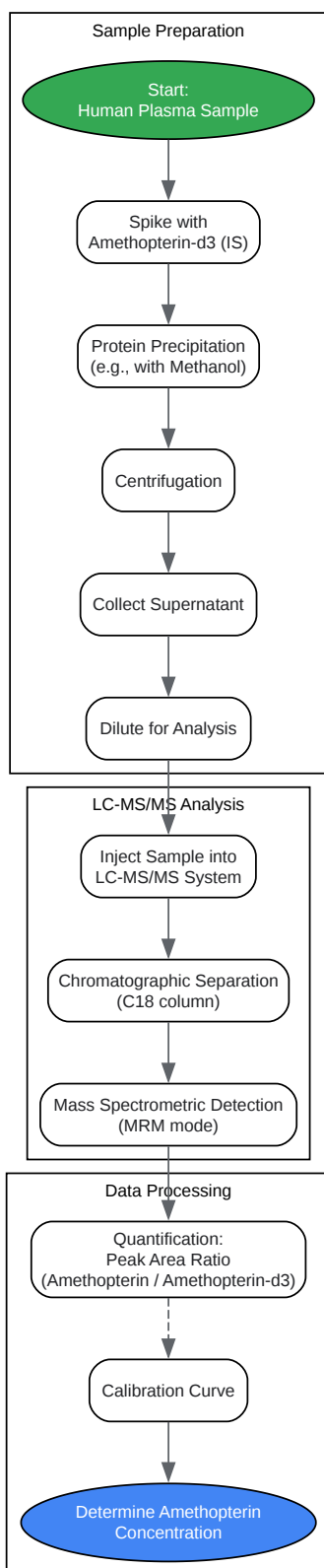
The primary application of **Amethopterin-d3** is as an internal standard in the quantitative analysis of Amethopterin in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS).[7] This section outlines a typical experimental protocol for this purpose.

Objective: To accurately quantify the concentration of Amethopterin in human plasma using **Amethopterin-d3** as an internal standard.

Materials:

- Amethopterin analytical standard
- **Amethopterin-d3** (internal standard)
- Human plasma (blank)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Microcentrifuge tubes
- Calibrated pipettes
- LC-MS/MS system (e.g., UPLC coupled to a triple quadrupole mass spectrometer)

Experimental Workflow Diagram



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LC-MS/MS Workflow for Amethopterin Quantification

Detailed Methodologies:

- Preparation of Stock Solutions and Standards:
 - Prepare a stock solution of Amethopterin (1 mg/mL) in a suitable solvent (e.g., DMSO or a basic aqueous solution).
 - Prepare a stock solution of **Amethopterin-d3** (1 mg/mL) in the same solvent.
 - From the Amethopterin stock solution, prepare a series of working standards by serial dilution in blank human plasma to create a calibration curve (e.g., ranging from 1 ng/mL to 1000 ng/mL).
 - Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.
- Sample Preparation:
 - To 100 μ L of each plasma standard, QC sample, or unknown sample in a microcentrifuge tube, add 10 μ L of the **Amethopterin-d3** working solution (e.g., 100 ng/mL).
 - Add 300 μ L of ice-cold methanol to precipitate proteins.
 - Vortex each tube for 30 seconds.
 - Centrifuge at 14,000 x g for 10 minutes at 4°C.
 - Carefully transfer the supernatant to a clean tube or a 96-well plate.
 - Evaporate the supernatant to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 100 μ L of the mobile phase starting condition (e.g., 95% water with 0.1% formic acid, 5% acetonitrile with 0.1% formic acid).
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC):

- Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A typical gradient might start at 5% B, ramp to 95% B over 5 minutes, hold for 1 minute, and then return to initial conditions for re-equilibration.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Amethopterin: Precursor ion (Q1) m/z 455.2 \rightarrow Product ion (Q3) m/z 308.2.
 - **Amethopterin-d3**: Precursor ion (Q1) m/z 458.2 \rightarrow Product ion (Q3) m/z 311.2.
 - Optimize instrument parameters such as collision energy and declustering potential for maximum signal intensity.
- Data Analysis:
 - Integrate the peak areas for both Amethopterin and **Amethopterin-d3** for each sample.
 - Calculate the peak area ratio (Amethopterin / **Amethopterin-d3**).
 - Construct a calibration curve by plotting the peak area ratio against the known concentration of the calibration standards.
 - Determine the concentration of Amethopterin in the QC and unknown samples by interpolating their peak area ratios from the calibration curve.

Conclusion

Amethopterin-d3 is an essential tool for researchers and drug development professionals engaged in the study of Amethopterin. Its use as an internal standard in LC-MS/MS assays allows for highly accurate and precise quantification in complex biological matrices. When sourcing **Amethopterin-d3**, it is imperative to obtain and carefully review the supplier's batch-specific Certificate of Analysis to ensure the material meets the stringent quality requirements of the intended application. The methodologies outlined in this guide provide a robust framework for the successful implementation of **Amethopterin-d3** in a research setting.

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